

A Comparative Spectroscopic Guide to the Characterization of 2-allyl-6-chlorophenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Allyl 2-Chlorophenyl Ether*

CAS No.: *20788-42-5*

Cat. No.: *B1267163*

[Get Quote](#)

This guide provides a comprehensive analysis of the spectroscopic characteristics of 2-allyl-6-chlorophenol, a substituted phenolic compound of interest in synthetic chemistry and drug development. By leveraging infrared (IR) spectroscopy, nuclear magnetic resonance (NMR) spectroscopy, and mass spectrometry (MS), we will elucidate the structural features of this molecule. Furthermore, a comparative analysis with related compounds, 2-allylphenol and 2-chlorophenol, will offer insights into the influence of the allyl and chloro substituents on their respective spectral properties. This document is intended for researchers, scientists, and professionals in drug development who are engaged in the synthesis and characterization of organic molecules.

Introduction

In the realm of chemical synthesis and drug discovery, the unambiguous identification and characterization of molecules are paramount. Spectroscopic techniques are the cornerstone of this process, providing a detailed fingerprint of a compound's molecular structure. 2-allyl-6-chlorophenol (C_9H_9ClO) presents a unique combination of a phenolic hydroxyl group, an aromatic ring, an allyl substituent, and a chlorine atom, each contributing distinct features to its spectroscopic profile.^[1] Understanding these contributions is crucial for confirming its identity

and purity. This guide will walk through the theoretical underpinnings and practical application of key spectroscopic methods for the characterization of this target molecule.

Molecular Structure and Key Spectroscopic Features

The structure of 2-allyl-6-chlorophenol is foundational to interpreting its spectra. The following diagram illustrates the molecule and the numbering of its carbon atoms, which will be referenced throughout this guide.

Figure 1: Molecular structure of 2-allyl-6-chlorophenol.

Infrared (IR) Spectroscopy: Unveiling Functional Groups

Infrared spectroscopy probes the vibrational frequencies of bonds within a molecule. Different functional groups absorb IR radiation at characteristic frequencies, making it a powerful tool for their identification.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR Spectroscopy

- **Sample Preparation:** A small amount of liquid 2-allyl-6-chlorophenol is placed directly onto the ATR crystal. For solid samples, a small amount of the powdered substance is used.
- **Data Acquisition:** The spectrum is recorded over the mid-IR range, typically 4000-400 cm^{-1} . A background spectrum of the clean ATR crystal is recorded and automatically subtracted from the sample spectrum.
- **Data Processing:** The resulting spectrum is a plot of transmittance or absorbance versus wavenumber (cm^{-1}).

Interpretation of the IR Spectrum of 2-allyl-6-chlorophenol

The IR spectrum of 2-allyl-6-chlorophenol is expected to exhibit the following key absorption bands:

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode
~3550-3200 (broad)	O-H (Phenol)	Stretching
~3100-3000	=C-H (Aromatic & Alkene)	Stretching
~2980-2850	-C-H (Alkyl)	Stretching
~1640	C=C (Alkene)	Stretching
~1580, 1470	C=C (Aromatic)	Stretching
~1200	C-O (Phenol)	Stretching
~750	C-Cl	Stretching

Causality Behind Spectral Features:

- The broadness of the O-H stretching band is a hallmark of hydrogen bonding between phenol molecules.
- The =C-H stretching vibrations above 3000 cm⁻¹ are indicative of sp² hybridized carbons in both the aromatic ring and the allyl group's double bond.
- The C=C stretching of the allyl group is typically a sharp, medium-intensity band.
- The aromatic ring gives rise to characteristic C=C stretching bands in the 1600-1450 cm⁻¹ region.
- The C-O stretching of the phenol is a strong band, and its position can be influenced by substitution on the ring.
- The C-Cl stretching vibration is expected in the fingerprint region, confirming the presence of the chlorine atom.

Comparative IR Analysis

Functional Group	2-allyl-6-chlorophenol	2-allylphenol	2-chlorophenol
O-H Stretch	Broad, $\sim 3400\text{ cm}^{-1}$	Broad, $\sim 3400\text{ cm}^{-1}$	Broad, $\sim 3400\text{ cm}^{-1}$
C=C (Alkene) Stretch	$\sim 1640\text{ cm}^{-1}$	$\sim 1640\text{ cm}^{-1}$	Absent
C-Cl Stretch	$\sim 750\text{ cm}^{-1}$	Absent	$\sim 750\text{ cm}^{-1}$

This comparison clearly illustrates how the presence of the allyl and chloro groups introduces or removes specific absorption bands, allowing for differentiation between these related structures.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton Environment

¹H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule. Chemical shift, integration, and multiplicity are the key parameters used for structural elucidation.

Experimental Protocol: ¹H NMR Spectroscopy

- Sample Preparation:** Approximately 5-10 mg of 2-allyl-6-chlorophenol is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in an NMR tube. A small amount of tetramethylsilane (TMS) is often added as an internal standard (δ 0.00).
- Data Acquisition:** The NMR tube is placed in the spectrometer, and the magnetic field is "shimmed" to achieve homogeneity. A standard one-dimensional ¹H NMR spectrum is acquired.
- Data Processing:** The resulting Free Induction Decay (FID) is Fourier transformed to produce the NMR spectrum. The spectrum is then phased, baseline corrected, and referenced to TMS.

Interpretation of the ¹H NMR Spectrum of 2-allyl-6-chlorophenol

The ^1H NMR spectrum of 2-allyl-6-chlorophenol is predicted to show the following signals:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.2-6.8	m	3H	Aromatic protons
~6.0	m	1H	-CH=CH ₂
~5.1	m	2H	-CH=CH ₂
~5.5	s	1H	OH
~3.4	d	2H	Ar-CH ₂ -CH=

Logic of Signal Assignment:

- Aromatic Protons: The protons on the benzene ring will appear in the downfield region (typically 6.5-8.0 ppm) due to the deshielding effect of the ring current. The substitution pattern will lead to a complex multiplet.
- Allyl Protons:
 - The proton on the internal carbon of the double bond (-CH=) will be a multiplet due to coupling with both the terminal vinyl protons and the allylic methylene protons.
 - The two terminal vinyl protons (=CH₂) will be diastereotopic and appear as separate multiplets.
 - The allylic methylene protons (Ar-CH₂-) will be a doublet due to coupling with the adjacent vinyl proton.
- Phenolic Proton: The hydroxyl proton (OH) will typically appear as a broad singlet, and its chemical shift can be highly variable depending on concentration and solvent due to hydrogen bonding.

Figure 2: Key ^1H NMR correlations for 2-allyl-6-chlorophenol.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Carbon Skeleton

¹³C NMR spectroscopy provides information about the carbon framework of a molecule. Each unique carbon atom in the structure gives rise to a distinct signal.

Experimental Protocol: ¹³C NMR Spectroscopy

- **Sample Preparation:** A more concentrated sample is typically required for ¹³C NMR compared to ¹H NMR, usually 20-50 mg of 2-allyl-6-chlorophenol dissolved in a deuterated solvent.
- **Data Acquisition:** A proton-decoupled ¹³C NMR spectrum is acquired. This technique simplifies the spectrum by removing the coupling between carbon and proton atoms, resulting in a single peak for each unique carbon.
- **Data Processing:** The FID is processed similarly to the ¹H NMR spectrum.

Interpretation of the ¹³C NMR Spectrum of 2-allyl-6-chlorophenol

The nine carbon atoms of 2-allyl-6-chlorophenol are chemically distinct and will each produce a signal in the ¹³C NMR spectrum.

Chemical Shift (δ, ppm)	Assignment
~150	C-OH
~135	-CH=CH ₂
~130-120	Aromatic C-H & C-Cl
~125	Aromatic C-allyl
~116	-CH=CH ₂
~35	Ar-CH ₂ -

Rationale for Chemical Shift Assignments:

- The carbon attached to the electronegative oxygen atom (C-OH) is the most deshielded aromatic carbon and appears furthest downfield.
- The carbons of the double bond appear in the typical alkene region (~110-140 ppm).
- The other aromatic carbons appear in the range of ~120-130 ppm. The carbon attached to the chlorine atom will also be in this region.
- The sp^3 hybridized allylic carbon (Ar-CH₂-) is the most shielded carbon and appears furthest upfield.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight of a compound and its fragmentation pattern, which can be used to deduce its structure.

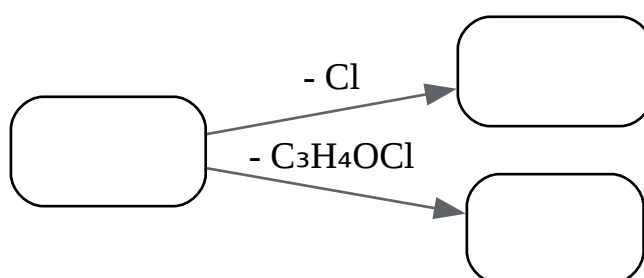
Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Introduction:** A dilute solution of 2-allyl-6-chlorophenol is injected into the gas chromatograph, which separates the compound from any impurities.
- **Ionization:** As the compound elutes from the GC column, it enters the mass spectrometer and is ionized, typically by electron impact (EI).
- **Mass Analysis:** The resulting ions are separated based on their m/z ratio by a mass analyzer.
- **Detection:** The detector records the abundance of each ion, generating a mass spectrum.

Interpretation of the Mass Spectrum of 2-allyl-6-chlorophenol

The mass spectrum of 2-allyl-6-chlorophenol provides key structural information.

- **Molecular Ion (M^+):** The molecular ion peak is expected at an m/z of 168, corresponding to the molecular weight of the compound ($C_9H_9^{35}Cl^{16}O$).^[1] An $M+2$ peak of approximately one-third the intensity of the M^+ peak will also be observed due to the natural abundance of the ^{37}Cl isotope.
- **Major Fragment Ions:** The fragmentation pattern provides clues to the molecule's structure. Key fragment ions observed for 2-allyl-6-chlorophenol include:
 - m/z 133: Loss of a chlorine atom ($M^+ - Cl$).^[1]
 - m/z 77: Represents the phenyl group ($C_6H_5^+$).^[1]



[Click to download full resolution via product page](#)

Figure 3: Proposed fragmentation pathway for 2-allyl-6-chlorophenol in mass spectrometry.

Comparative Analysis with Alternative Phenolic Compounds

To better understand the spectroscopic signature of 2-allyl-6-chlorophenol, it is instructive to compare its spectral data with those of its structural analogs, 2-allylphenol and 2-chlorophenol.

Spectroscopic Feature	2-allyl-6-chlorophenol	2-allylphenol	2-chlorophenol
Molecular Weight	168.61 g/mol	134.18 g/mol	128.56 g/mol
Key IR Bands (cm ⁻¹)	O-H, C=C (alkene), C-Cl	O-H, C=C (alkene)	O-H, C-Cl
¹ H NMR Allyl Signals	Present	Present	Absent
Mass Spec M ⁺ (m/z)	168	134	128
Mass Spec M+2 Peak	Present	Absent	Present

This comparative table highlights the unique spectroscopic features that arise from the combination of the allyl and chloro substituents in 2-allyl-6-chlorophenol. The presence of both the alkene-related signals in the IR and NMR spectra and the characteristic isotopic pattern in the mass spectrum provides a definitive identification of the target molecule.

Conclusion

The spectroscopic characterization of 2-allyl-6-chlorophenol is a multi-faceted process that relies on the synergistic information provided by IR, NMR, and mass spectrometry. Each technique offers a unique window into the molecular structure, from the identification of functional groups by IR to the detailed mapping of proton and carbon environments by NMR, and the confirmation of molecular weight and fragmentation pathways by mass spectrometry. By understanding the principles behind these techniques and comparing the spectral data with those of related compounds, researchers can confidently identify and characterize 2-allyl-6-chlorophenol, ensuring the integrity of their synthetic and developmental endeavors.

References

- PubChem. 2-Allyl-6-chlorophenol. National Center for Biotechnology Information. [\[Link\]](#)## A Comparative Spectroscopic Guide to the Characterization of 2-allyl-6-chlorophenol

This guide provides a comprehensive analysis of the spectroscopic characteristics of 2-allyl-6-chlorophenol, a substituted phenolic compound of interest in synthetic chemistry and drug development. By leveraging infrared (IR) spectroscopy, nuclear magnetic resonance (NMR)

spectroscopy, and mass spectrometry (MS), we will elucidate the structural features of this molecule. Furthermore, a comparative analysis with related compounds, 2-allylphenol and 2-chlorophenol, will offer insights into the influence of the allyl and chloro substituents on their respective spectral properties. This document is intended for researchers, scientists, and professionals in drug development who are engaged in the synthesis and characterization of organic molecules.

Introduction

In the realm of chemical synthesis and drug discovery, the unambiguous identification and characterization of molecules are paramount. Spectroscopic techniques are the cornerstone of this process, providing a detailed fingerprint of a compound's molecular structure. 2-allyl-6-chlorophenol (C_9H_9ClO) presents a unique combination of a phenolic hydroxyl group, an aromatic ring, an allyl substituent, and a chlorine atom, each contributing distinct features to its spectroscopic profile.^[1] Understanding these contributions is crucial for confirming its identity and purity. This guide will walk through the theoretical underpinnings and practical application of key spectroscopic methods for the characterization of this target molecule.

Molecular Structure and Key Spectroscopic Features

The structure of 2-allyl-6-chlorophenol is foundational to interpreting its spectra. The following diagram illustrates the molecule and the numbering of its carbon atoms, which will be referenced throughout this guide.

Figure 1: Molecular structure of 2-allyl-6-chlorophenol.

Infrared (IR) Spectroscopy: Unveiling Functional Groups

Infrared spectroscopy probes the vibrational frequencies of bonds within a molecule. Different functional groups absorb IR radiation at characteristic frequencies, making it a powerful tool for their identification.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR Spectroscopy

- Sample Preparation:** A small amount of liquid 2-allyl-6-chlorophenol is placed directly onto the ATR crystal. For solid samples, a small amount of the powdered substance is used.
- Data Acquisition:** The spectrum is recorded over the mid-IR range, typically 4000-400 cm^{-1} . A background spectrum of the clean ATR crystal is recorded and automatically subtracted from the sample spectrum.
- Data Processing:** The resulting spectrum is a plot of transmittance or absorbance versus wavenumber (cm^{-1}).

Interpretation of the IR Spectrum of 2-allyl-6-chlorophenol

The IR spectrum of 2-allyl-6-chlorophenol is expected to exhibit the following key absorption bands:

Wavenumber (cm^{-1})	Functional Group	Vibrational Mode
~3550-3200 (broad)	O-H (Phenol)	Stretching
~3100-3000	=C-H (Aromatic & Alkene)	Stretching
~2980-2850	-C-H (Alkyl)	Stretching
~1640	C=C (Alkene)	Stretching
~1580, 1470	C=C (Aromatic)	Stretching
~1200	C-O (Phenol)	Stretching
~750	C-Cl	Stretching

Causality Behind Spectral Features:

- The broadness of the O-H stretching band is a hallmark of hydrogen bonding between phenol molecules.

- The =C-H stretching vibrations above 3000 cm^{-1} are indicative of sp^2 hybridized carbons in both the aromatic ring and the allyl group's double bond.
- The C=C stretching of the allyl group is typically a sharp, medium-intensity band.
- The aromatic ring gives rise to characteristic C=C stretching bands in the $1600\text{-}1450\text{ cm}^{-1}$ region.
- The C-O stretching of the phenol is a strong band, and its position can be influenced by substitution on the ring.
- The C-Cl stretching vibration is expected in the fingerprint region, confirming the presence of the chlorine atom.

Comparative IR Analysis

Functional Group	2-allyl-6-chlorophenol	2-allylphenol	2-chlorophenol
O-H Stretch	Broad, $\sim 3400\text{ cm}^{-1}$	Broad, $\sim 3400\text{ cm}^{-1}$	Broad, $\sim 3400\text{ cm}^{-1}$
C=C (Alkene) Stretch	$\sim 1640\text{ cm}^{-1}$	$\sim 1640\text{ cm}^{-1}$	Absent
C-Cl Stretch	$\sim 750\text{ cm}^{-1}$	Absent	$\sim 750\text{ cm}^{-1}$

This comparison clearly illustrates how the presence of the allyl and chloro groups introduces or removes specific absorption bands, allowing for differentiation between these related structures.

^1H Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton Environment

^1H NMR spectroscopy provides detailed information about the chemical environment of hydrogen atoms in a molecule. Chemical shift, integration, and multiplicity are the key parameters used for structural elucidation.

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** Approximately 5-10 mg of 2-allyl-6-chlorophenol is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube. A small amount of tetramethylsilane (TMS) is often added as an internal standard (δ 0.00).
- **Data Acquisition:** The NMR tube is placed in the spectrometer, and the magnetic field is "shimmed" to achieve homogeneity. A standard one-dimensional ^1H NMR spectrum is acquired.
- **Data Processing:** The resulting Free Induction Decay (FID) is Fourier transformed to produce the NMR spectrum. The spectrum is then phased, baseline corrected, and referenced to TMS.

Interpretation of the ^1H NMR Spectrum of 2-allyl-6-chlorophenol

The ^1H NMR spectrum of 2-allyl-6-chlorophenol is predicted to show the following signals:

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.2-6.8	m	3H	Aromatic protons
~6.0	m	1H	-CH=CH ₂
~5.1	m	2H	-CH=CH ₂
~5.5	s	1H	OH
~3.4	d	2H	Ar-CH ₂ -CH=

Logic of Signal Assignment:

- **Aromatic Protons:** The protons on the benzene ring will appear in the downfield region (typically 6.5-8.0 ppm) due to the deshielding effect of the ring current. The substitution pattern will lead to a complex multiplet.
- **Allyl Protons:**

- The proton on the internal carbon of the double bond ($-\text{CH}=\text{}$) will be a multiplet due to coupling with both the terminal vinyl protons and the allylic methylene protons.
- The two terminal vinyl protons ($=\text{CH}_2$) will be diastereotopic and appear as separate multiplets.
- The allylic methylene protons ($\text{Ar}-\text{CH}_2-$) will be a doublet due to coupling with the adjacent vinyl proton.
- Phenolic Proton: The hydroxyl proton (OH) will typically appear as a broad singlet, and its chemical shift can be highly variable depending on concentration and solvent due to hydrogen bonding.

Figure 2: Key ^1H NMR correlations for 2-allyl-6-chlorophenol.

^{13}C Nuclear Magnetic Resonance (NMR)

Spectroscopy: Probing the Carbon Skeleton

^{13}C NMR spectroscopy provides information about the carbon framework of a molecule. Each unique carbon atom in the structure gives rise to a distinct signal.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: A more concentrated sample is typically required for ^{13}C NMR compared to ^1H NMR, usually 20-50 mg of 2-allyl-6-chlorophenol dissolved in a deuterated solvent.
- Data Acquisition: A proton-decoupled ^{13}C NMR spectrum is acquired. This technique simplifies the spectrum by removing the coupling between carbon and proton atoms, resulting in a single peak for each unique carbon.
- Data Processing: The FID is processed similarly to the ^1H NMR spectrum.

Interpretation of the ^{13}C NMR Spectrum of 2-allyl-6-chlorophenol

The nine carbon atoms of 2-allyl-6-chlorophenol are chemically distinct and will each produce a signal in the ^{13}C NMR spectrum.

Chemical Shift (δ , ppm)	Assignment
~150	C-OH
~135	-CH=CH ₂
~130-120	Aromatic C-H & C-Cl
~125	Aromatic C-allyl
~116	-CH=CH ₂
~35	Ar-CH ₂ -

Rationale for Chemical Shift Assignments:

- The carbon attached to the electronegative oxygen atom (C-OH) is the most deshielded aromatic carbon and appears furthest downfield.
- The carbons of the double bond appear in the typical alkene region (~110-140 ppm).
- The other aromatic carbons appear in the range of ~120-130 ppm. The carbon attached to the chlorine atom will also be in this region.
- The sp^3 hybridized allylic carbon (Ar-CH₂-) is the most shielded carbon and appears furthest upfield.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight of a compound and its fragmentation pattern, which can be used to deduce its structure.

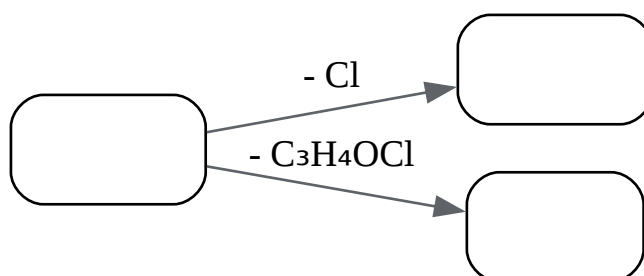
Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Introduction:** A dilute solution of 2-allyl-6-chlorophenol is injected into the gas chromatograph, which separates the compound from any impurities.
- **Ionization:** As the compound elutes from the GC column, it enters the mass spectrometer and is ionized, typically by electron impact (EI).
- **Mass Analysis:** The resulting ions are separated based on their m/z ratio by a mass analyzer.
- **Detection:** The detector records the abundance of each ion, generating a mass spectrum.

Interpretation of the Mass Spectrum of 2-allyl-6-chlorophenol

The mass spectrum of 2-allyl-6-chlorophenol provides key structural information.

- **Molecular Ion (M^+):** The molecular ion peak is expected at an m/z of 168, corresponding to the molecular weight of the compound ($C_9H_9^{35}Cl^{16}O$).^[1] An $M+2$ peak of approximately one-third the intensity of the M^+ peak will also be observed due to the natural abundance of the ^{37}Cl isotope.
- **Major Fragment Ions:** The fragmentation pattern provides clues to the molecule's structure. Key fragment ions observed for 2-allyl-6-chlorophenol include:
 - m/z 133: Loss of a chlorine atom ($M^+ - Cl$).^[1]
 - m/z 77: Represents the phenyl group ($C_6H_5^+$).^[1]



[Click to download full resolution via product page](#)

Figure 3: Proposed fragmentation pathway for 2-allyl-6-chlorophenol in mass spectrometry.

Comparative Analysis with Alternative Phenolic Compounds

To better understand the spectroscopic signature of 2-allyl-6-chlorophenol, it is instructive to compare its spectral data with those of its structural analogs, 2-allylphenol and 2-chlorophenol.

Spectroscopic Feature	2-allyl-6-chlorophenol	2-allylphenol	2-chlorophenol
Molecular Weight	168.61 g/mol	134.18 g/mol	128.56 g/mol
Key IR Bands (cm ⁻¹)	O-H, C=C (alkene), C-Cl	O-H, C=C (alkene)	O-H, C-Cl
¹ H NMR Allyl Signals	Present	Present	Absent
Mass Spec M ⁺ (m/z)	168	134	128
Mass Spec M+2 Peak	Present	Absent	Present

This comparative table highlights the unique spectroscopic features that arise from the combination of the allyl and chloro substituents in 2-allyl-6-chlorophenol. The presence of both the alkene-related signals in the IR and NMR spectra and the characteristic isotopic pattern in the mass spectrum provides a definitive identification of the target molecule.

Conclusion

The spectroscopic characterization of 2-allyl-6-chlorophenol is a multi-faceted process that relies on the synergistic information provided by IR, NMR, and mass spectrometry. Each technique offers a unique window into the molecular structure, from the identification of functional groups by IR to the detailed mapping of proton and carbon environments by NMR, and the confirmation of molecular weight and fragmentation pathways by mass spectrometry. By understanding the principles behind these techniques and comparing the spectral data with

those of related compounds, researchers can confidently identify and characterize 2-allyl-6-chlorophenol, ensuring the integrity of their synthetic and developmental endeavors.

References

- PubChem. 2-Allyl-6-chlorophenol. National Center for Biotechnology Information. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Allyl-6-chlorophenol | C₉H₉ClO | CID 138467 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Spectroscopic Guide to the Characterization of 2-allyl-6-chlorophenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267163/docs#a-comparative-spectroscopic-guide-to-the-characterization-of-2-allyl-6-chlorophenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)